

Essential Safety and Operational Guide for Handling 3-Bromopyridin-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromopyridin-2-ol

Cat. No.: B031989

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Bromopyridin-2-ol**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

Chemical Identifier:

- Product Name: **3-Bromopyridin-2-ol**
- CAS No.: 13466-43-8

Hazard Summary: **3-Bromopyridin-2-ol** is classified as a hazardous substance with the following risk profile:

- Harmful if swallowed (Acute toxicity, oral - Category 4).[[1](#)]
- Causes skin irritation (Skin corrosion/irritation - Category 2).[[1](#)]
- Causes serious eye damage (Serious eye damage/eye irritation - Category 1).[[1](#)]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3).[[1](#)]

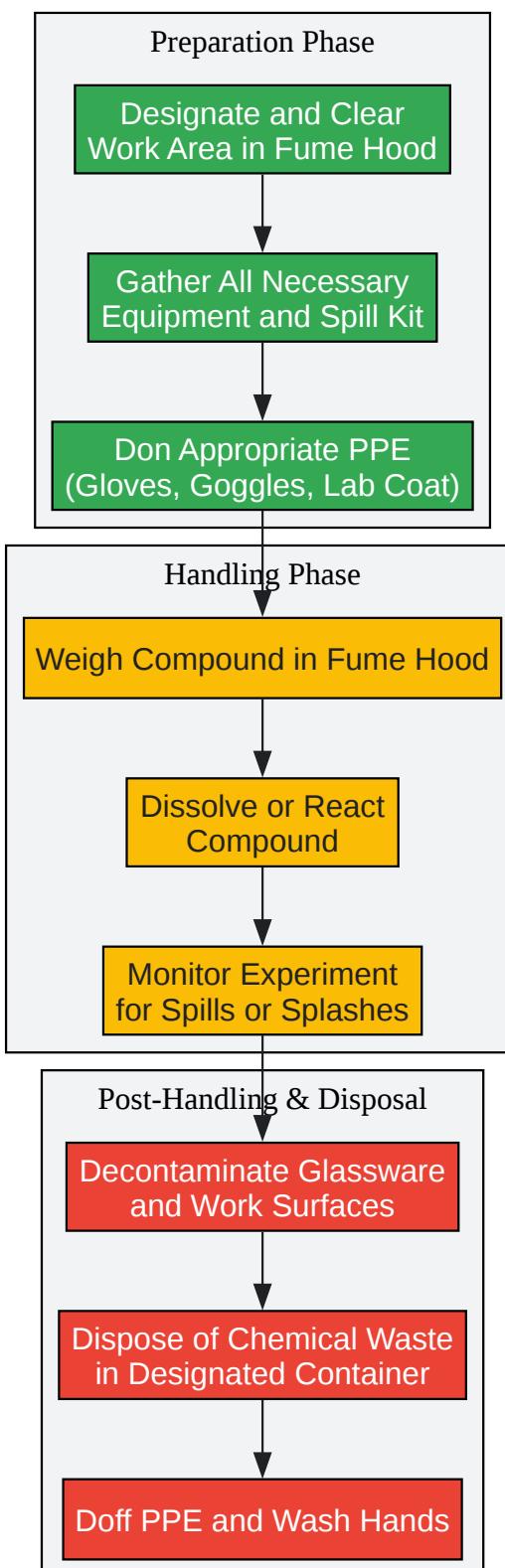
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required equipment.

PPE Category	Specification	Rationale
Eye and Face Protection	Tight-sealing safety goggles are required. A face shield should be worn over safety glasses when there is a risk of splashing. ^[2]	To protect against severe eye irritation and chemical splashes. ^[1]
Hand Protection	Chemically resistant gloves are required. While disposable nitrile gloves offer good short-term protection, consult the manufacturer's resistance guide for suitability. ^{[3][4]}	To prevent skin contact, which can cause irritation. ^[1]
Body Protection	A standard laboratory coat must be worn. For larger quantities or procedures with a significant risk of splashing, a chemically resistant apron or coveralls is recommended. ^[4]	To protect the skin from contact with the hazardous chemical.
Respiratory Protection	All handling should be conducted in a certified chemical fume hood. ^[4] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges is required. ^[3]	To prevent inhalation of dust or vapors that may cause respiratory tract irritation. ^[1]

Operational and Disposal Plans

Experimental Workflow for Safe Handling

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. 3-bromopyridin-2-amine | CAS#:13534-99-1 | Chemsoc [chemsoc.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3-Bromopyridin-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031989#personal-protective-equipment-for-handling-3-bromopyridin-2-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com